

Safety, handling, and storage recommendations for L-Phenylalanine-15N,d8.

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Compound of Interest

Compound Name: L-Phenylalanine-15N,d8

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Technical Guide: L-Phenylalanine-15N,d8 - Safety, Handling, and Storage

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and storage recommendations for **L-Phenylalanine-15N,d8**, a stable isotope-labeled amino acid crucial for various research applications.

Introduction

L-Phenylalanine-15N,d8 is a non-radioactive, stable isotope-labeled version of the essential amino acid L-phenylalanine. In this molecule, the nitrogen atom in the amino group is replaced with its heavier isotope, ¹⁵N, and all eight hydrogen atoms on the phenyl ring and the β-carbon are replaced with deuterium (d8). This labeling makes it a powerful tool in metabolomics, proteomics, and biomolecular Nuclear Magnetic Resonance (NMR), allowing for precise tracking and quantification in biological systems.[1][2][3]

Safety and Hazard Information

Based on available safety data for the unlabeled L-Phenylalanine and information from suppliers of the labeled compound, **L-Phenylalanine-15N,d8** is not classified as a hazardous substance.[4] However, as with any chemical, it should be handled with appropriate laboratory precautions.



General Safety Precautions:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[5]
- Skin Protection: Wear protective gloves and a lab coat.[5]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is generally not required. Avoid inhaling dust.[5]
- Ingestion: Avoid ingestion. If swallowed, rinse mouth with water.[4]

Handling and Use

Proper handling techniques are essential to maintain the integrity and purity of **L-Phenylalanine-15N,d8**.

General Handling:

- Handle in a well-ventilated area.
- Avoid formation of dust.[5]
- Minimize exposure to moisture and light.[1][2]
- For preparing solutions, bring the compound to room temperature before opening the vial to prevent condensation.

Solution Preparation:

- Solvents: L-Phenylalanine-15N,d8 is soluble in water.[5] For stock solutions, high-purity solvents should be used.
- pH: Maintain a neutral pH for aqueous solutions to prevent the exchange of deuterium atoms.
- Cross-contamination: Use clean equipment and techniques to avoid contamination with unlabeled L-phenylalanine.



Storage Recommendations

Proper storage is critical to ensure the long-term stability and isotopic enrichment of **L-Phenylalanine-15N,d8**.

Parameter	Recommendation	Rationale
Temperature	Room temperature.[1][2]	Stable at ambient temperatures.
Light	Store away from light.[1][2]	To prevent potential photodegradation.
Moisture	Keep container tightly closed in a dry place.[1][2]	To prevent hydration and potential degradation.
Inert Atmosphere	For long-term storage of solutions, consider storing under an inert atmosphere (e.g., argon or nitrogen).	To minimize oxidation.

Physicochemical Data

The following table summarizes the key physicochemical properties of **L-Phenylalanine-15N,d8** and its unlabeled counterpart for comparison.

Property	L-Phenylalanine-15N,d8	L-Phenylalanine (unlabeled)
Molecular Formula	C ₉ H ₃ D ₈ ¹⁵ NO ₂	C ₉ H ₁₁ NO ₂
Molecular Weight	174.23 g/mol [1][2]	165.19 g/mol [5]
Appearance	White solid	White powder/solid[5]
Melting Point	Not specified for labeled	270 - 275 °C[5]
Solubility	Soluble in water	Soluble in water[5]

Experimental Protocol: Example of Use in SILAC



Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC) is a common technique where **L-Phenylalanine-15N,d8** can be used. This protocol provides a general workflow.

Objective: To quantify relative protein abundance between two cell populations.

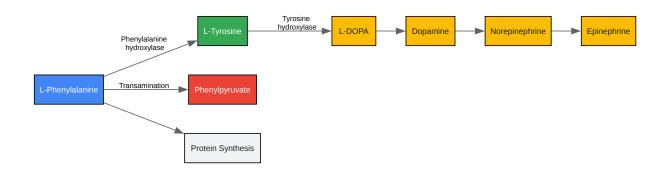
Methodology:

- Cell Culture: Culture two populations of the same cell line. One population is grown in "light" medium containing natural L-phenylalanine, while the other is grown in "heavy" medium where L-phenylalanine is replaced with L-Phenylalanine-15N,d8.
- Metabolic Labeling: Grow the cells for a sufficient number of cell divisions to ensure nearcomplete incorporation of the labeled amino acid into the proteome.
- Experimental Treatment: Apply the experimental condition to one of the cell populations.
- Cell Lysis and Protein Extraction: Harvest and lyse the cells from both populations.
- Protein Quantification and Mixing: Quantify the total protein from each lysate and mix them in a 1:1 ratio.
- Protein Digestion: Digest the mixed protein sample into peptides using an enzyme such as trypsin.
- Mass Spectrometry (MS) Analysis: Analyze the peptide mixture using high-resolution mass spectrometry.
- Data Analysis: The mass difference between the "light" and "heavy" peptides allows for their distinct identification and the relative quantification of proteins based on the signal intensities of the isotopic pairs.

Metabolic Pathway of L-Phenylalanine

L-Phenylalanine is an essential amino acid that is a precursor for the synthesis of tyrosine and several neurotransmitters. The following diagram illustrates its primary metabolic pathways.





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Caption: Metabolic fate of L-Phenylalanine.

Disclaimer: The information provided in this technical guide is intended for use by qualified professionals and is based on currently available data. It is the responsibility of the user to conduct their own safety assessments and to comply with all applicable regulations.

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